

An In-depth Technical Guide to 5,6-Dimethylpyrazin-2(1H)-one

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Compound of Interest

Compound Name: 5,6-Dimethylpyrazin-2(1H)-one

Cat. No.: B1338508

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Introduction

5,6-Dimethylpyrazin-2(1H)-one is a heterocyclic organic compound belonging to the pyrazinone class. Pyrazinone derivatives are of significant interest to the scientific community due to their diverse biological activities, which include antimicrobial, anticancer, and anti-inflammatory properties. This technical guide provides a comprehensive review of the available literature on **5,6-Dimethylpyrazin-2(1H)-one**, including its chemical and physical properties, potential therapeutic applications, and a generalized synthetic approach. While specific experimental data for this particular compound is limited in publicly accessible literature, this guide aims to provide a valuable resource by summarizing the known information and presenting data on closely related analogs.

Chemical and Physical Properties

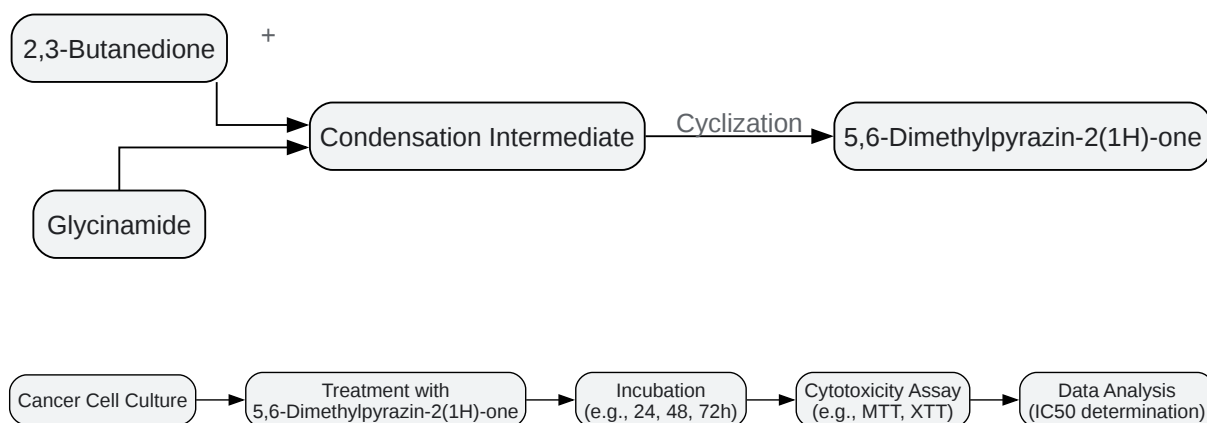
A summary of the key chemical and physical properties of **5,6-Dimethylpyrazin-2(1H)-one** is presented in the table below. It is important to note that some of these values are predicted and have not been experimentally verified.

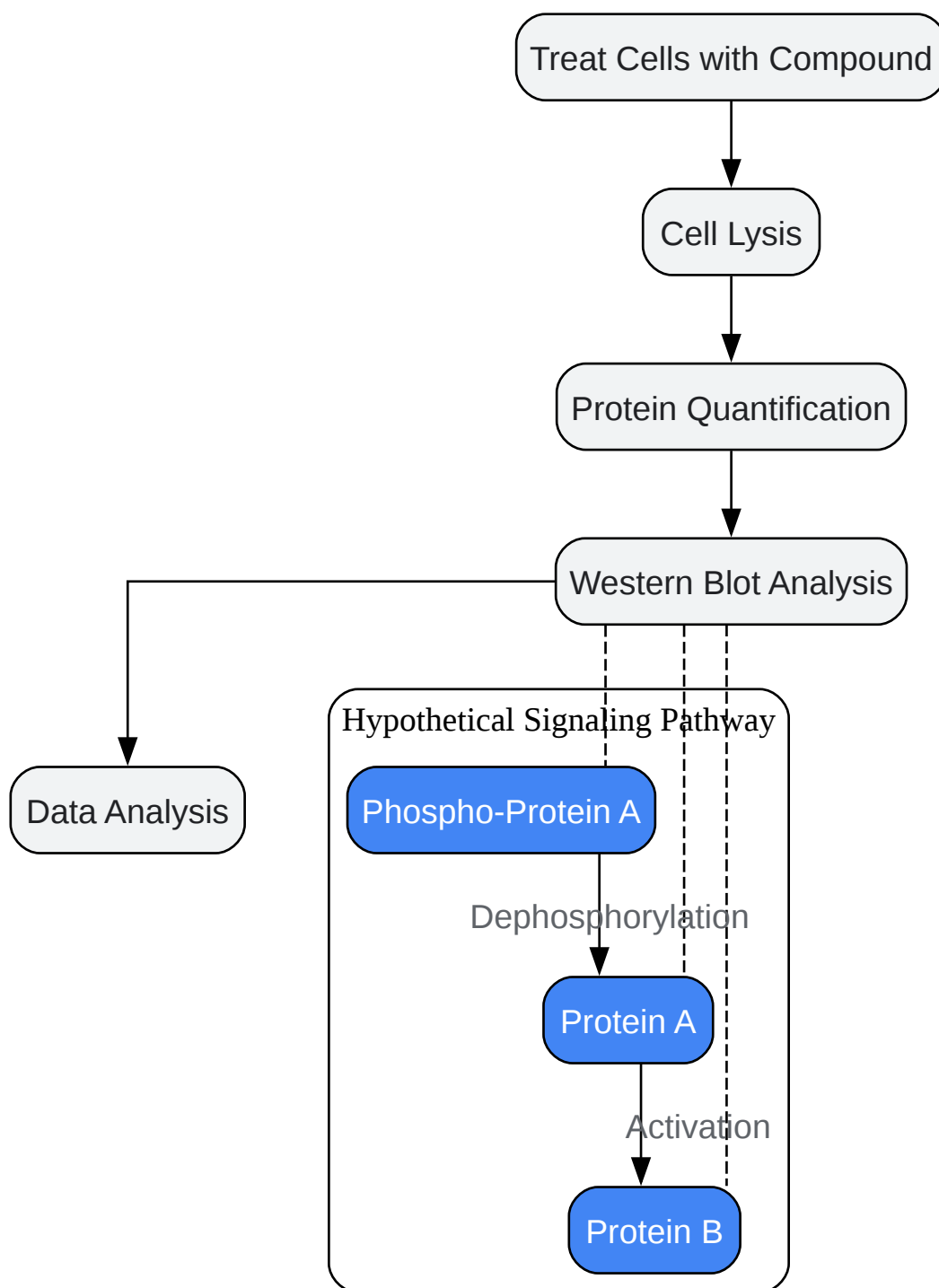
Property	Value	Source
CAS Number	57229-36-4	[1][2][3]
Molecular Formula	C ₆ H ₈ N ₂ O	[1][2]
Molecular Weight	124.14 g/mol	[2]
Appearance	Light brown to brown solid (predicted)	[4]
Melting Point	200-201 °C	[4]
pKa	11.78 ± 0.60 (predicted)	[4]
XlogP	0.0 (predicted)	[5]

Synthesis

A specific, detailed experimental protocol for the synthesis of **5,6-Dimethylpyrazin-2(1H)-one** is not readily available in the surveyed literature. However, a general approach for the synthesis of 2(1H)-pyrazinones involves the condensation of an α -amino amide with a 1,2-dicarbonyl compound.[6] For the synthesis of **5,6-Dimethylpyrazin-2(1H)-one**, this would likely involve the reaction of 2,3-butanedione (diacetyl) with glycineamide.

A plausible synthetic workflow is illustrated below.





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